

proper handling and safety precautions for nonivamide

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Compound of Interest

Compound Name: **Nonivamide**

Cat. No.: **B1679840**

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Nonivamide Technical Support Center

This technical support guide is intended for researchers, scientists, and drug development professionals working with **nonivamide**. It provides essential information on safe handling, troubleshooting for experimental procedures, and answers to frequently asked questions.

Frequently Asked Questions (FAQs)

General Information

- What is **Nonivamide**? **Nonivamide**, also known as pelargonic acid vanillylamine (PAVA), is a synthetic capsaicinoid and an organic compound.^[1] It is an amide of pelargonic acid and vanillylamine.^[1] While naturally found in chili peppers, it is typically manufactured synthetically for various applications.^[1] It is the active ingredient in many pepper sprays and is also used as a topical analgesic and a flavoring ingredient.^[1]
- What are the primary applications of **Nonivamide** in research and development? In pharmaceutical research, **nonivamide** is primarily investigated as a topical analgesic for pain relief, particularly for conditions like arthritis and neuropathic pain.^{[2][3]} It is also studied for its anti-inflammatory properties and in fat loss therapies.^[1] Additionally, it serves as a transient receptor potential vanilloid type 1 (TRPV1) agonist in cellular and molecular studies.^{[4][5]} Beyond pharmaceuticals, it is used in agriculture as an animal repellent, in marine coatings as an antifouling agent, and in military and self-defense products.^{[3][6]}

Handling and Safety

- What are the main hazards associated with **Nonivamide**? **Nonivamide** is classified as a hazardous substance.[7] It is toxic if swallowed, causes skin irritation, and may cause an allergic skin reaction.[8][9][10] It is also known to cause serious eye damage and may lead to allergy or asthma symptoms or breathing difficulties if inhaled.[8][9][10] Acute exposure can result in burning sensations, coughing, and shortness of breath.[2]
- What personal protective equipment (PPE) is required when handling **Nonivamide**? When handling **nonivamide**, it is crucial to wear appropriate personal protective equipment. This includes chemical-resistant gloves (inspected prior to use), tightly fitting safety goggles with side-shields, and fire/flame resistant and impervious clothing.[7][11] A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[11] All handling of the solid compound should be done in a well-ventilated area or a laboratory hood.[11][12]
- What is the proper first aid response for **Nonivamide** exposure?
 - Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[11]
 - Skin Contact: Take off contaminated clothing immediately.[11] Wash the affected area thoroughly with soap and plenty of water.[7][11] Consult a doctor if irritation persists.[11]
 - Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[7][11][12] Remove contact lenses if present and easy to do.[11] Seek immediate medical attention.[7]
 - Ingestion: Rinse the mouth with water.[11] Do not induce vomiting. Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.[11]
- How should I handle a **Nonivamide** spill? In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[11] Remove all sources of ignition.[11] Wear appropriate PPE, including chemical-impermeable gloves and safety goggles.[11] Prevent the formation of dust.[11] Collect the spilled material using spark-proof tools and place it in a

suitable, closed container for disposal.[11] Avoid letting the chemical enter drains.[11] The non-recoverable remainder can be washed with a sodium hypochlorite solution.[12]

- What are the recommended storage conditions for **Nonivamide**? Store **nonivamide** in a tightly closed container in a dry, cool, and well-ventilated place.[2][11] It should be stored locked up and away from foodstuff containers, incompatible materials like strong oxidizing agents, and direct sunlight.[2][11]

Troubleshooting Experimental Issues

- I'm having trouble dissolving **Nonivamide**. What should I do? **Nonivamide** has limited solubility in water but is soluble in organic solvents.[2] For experimental use, stock solutions can be prepared in solvents such as ethanol (~31 mg/ml), DMSO (~13 mg/ml), and dimethylformamide (DMF) (~15 mg/ml).[4][9] These solvents should be purged with an inert gas.[4] For aqueous solutions free of organic solvents, **nonivamide** can be dissolved directly in 0.1 M Na₂CO₃ (at approximately 1 mg/ml) and then diluted with a buffer like PBS (pH 7.2) to the desired concentration.[4] It is not recommended to store aqueous solutions for more than one day.[4]
- My experimental results are inconsistent. Could the **Nonivamide** be degrading? **Nonivamide** is generally stable under normal storage conditions.[2][12] However, when heated to decomposition, it can emit dangerous fumes.[12] Inconsistent results may be due to improper storage, contamination, or issues with the preparation of solutions. Ensure that the compound is stored as recommended and that fresh aqueous solutions are prepared daily for experiments.[4] Also, verify that the residual amount of any organic solvent used for the stock solution is insignificant in the final experimental concentration, as these solvents can have physiological effects.[4]

Quantitative Data Summary

Property	Value	Source(s)
Physical State	White to off-white powder/crystalline solid	[4][7][11]
CAS Number	2444-46-4	[7][9]
Molecular Formula	C17H27NO3	[4]
Molecular Weight	293.4 g/mol	[4]
Melting Point	49°C	[11]
Boiling Point	250°C	[11]
Solubility in Ethanol	~31 mg/ml	[4][9]
Solubility in DMSO	~13 mg/ml	[4][9]
Solubility in DMF	~15 mg/ml	[4][9]
Solubility in 0.1 M Na2CO3	~1 mg/ml	[4][9]
Oral LD50 (Rat)	> 500 mg/kg	[7]
Dermal LD50 (Rabbit)	> 2000 mg/kg	[7]

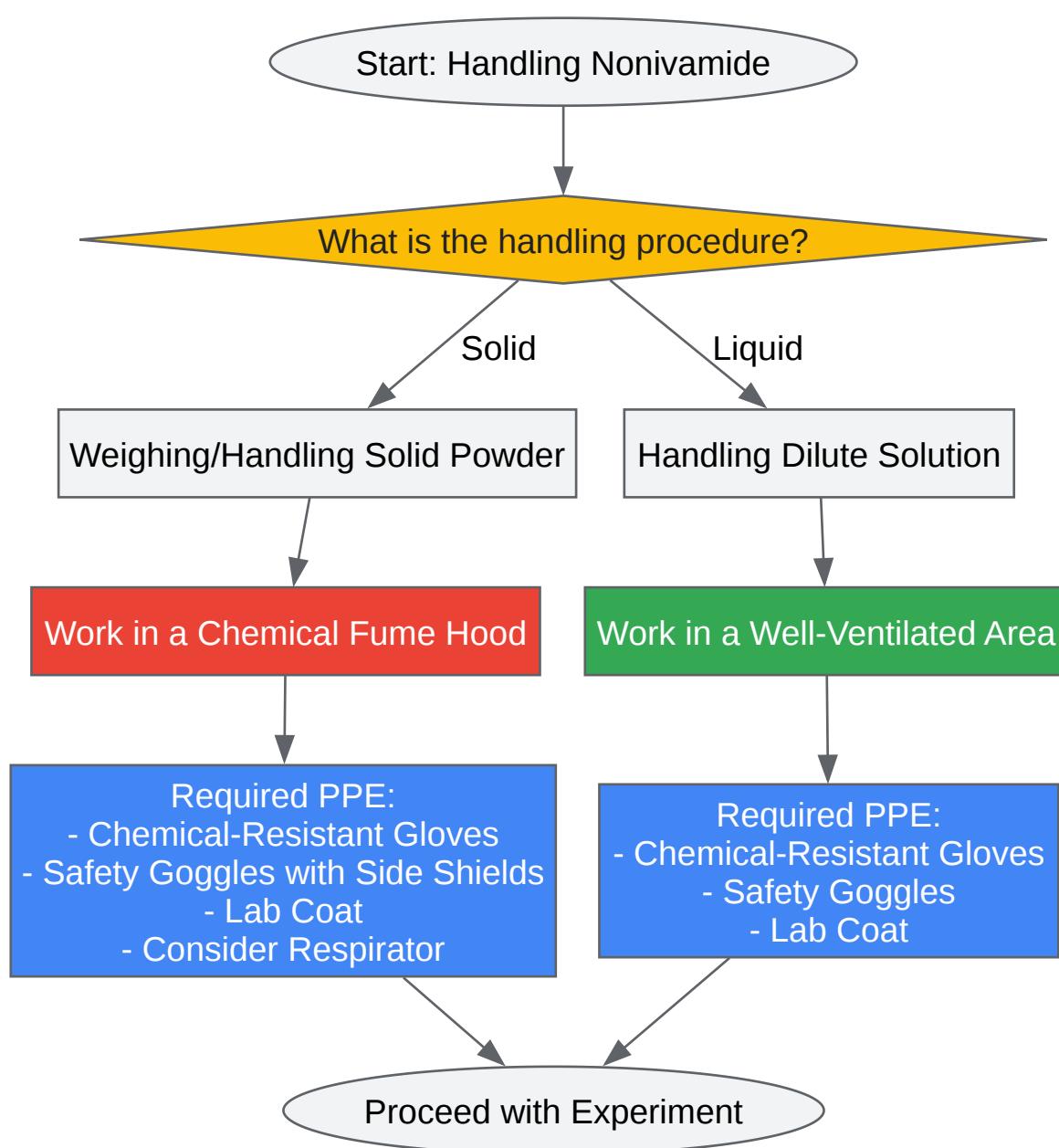
Experimental Protocols

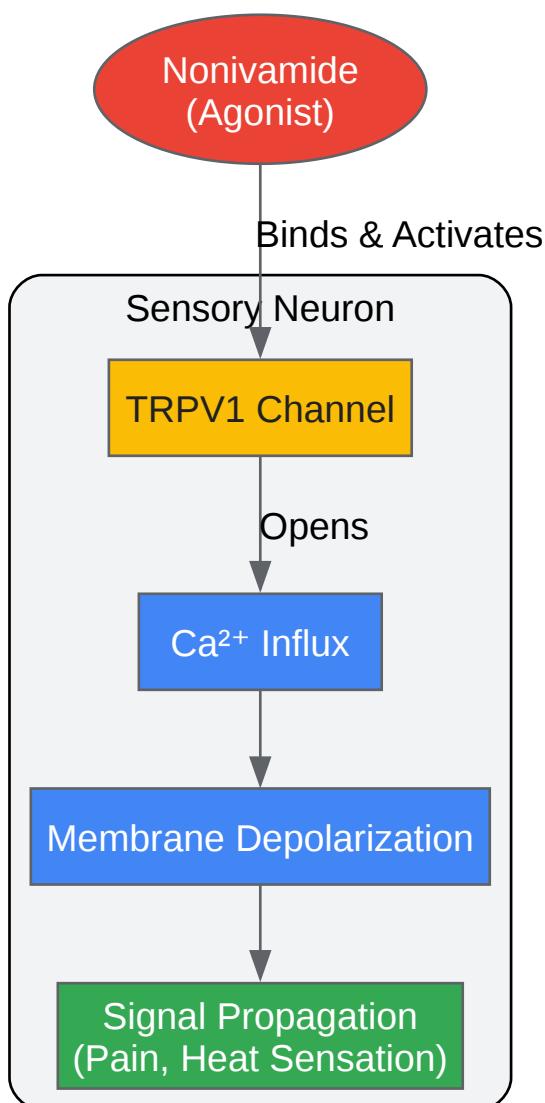
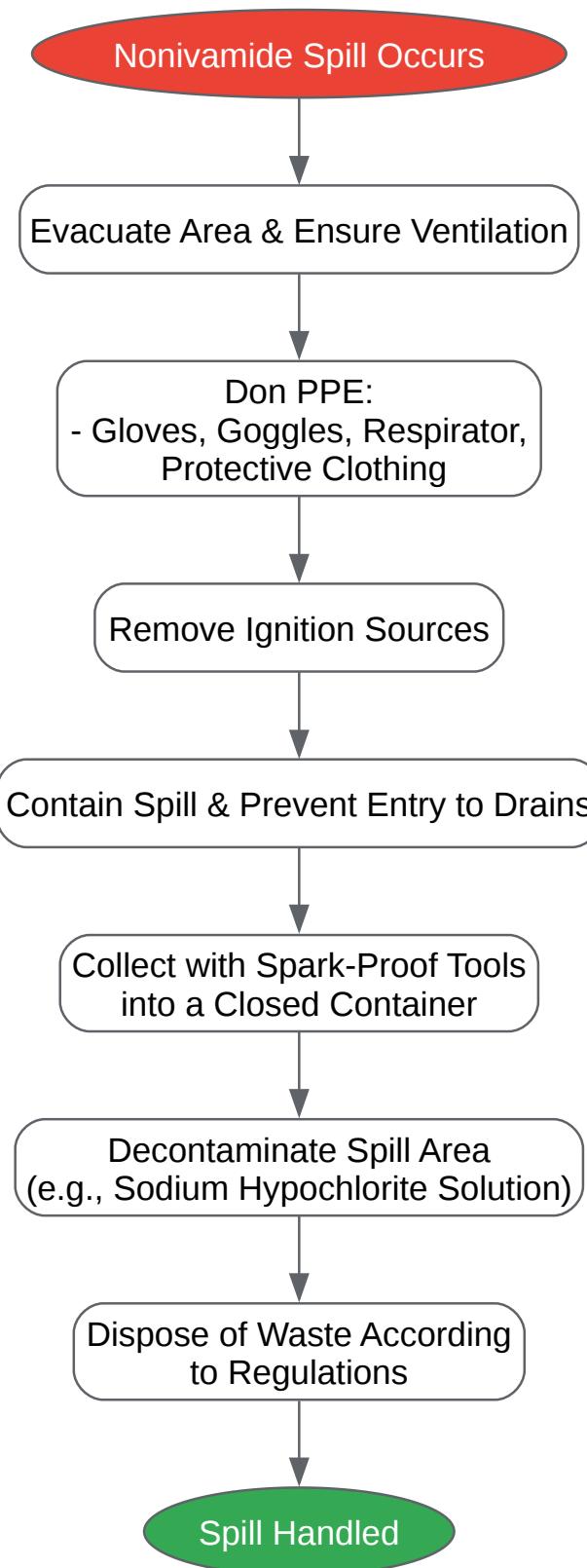
Protocol: Preparation of a 10 mM **Nonivamide** Stock Solution in DMSO

- Pre-Experiment Safety Check: Ensure you are wearing the appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles. All weighing and initial dissolution steps should be performed inside a certified chemical fume hood.
- Calculate Required Mass: Based on the molecular weight of **Nonivamide** (293.4 g/mol), calculate the mass needed. For 1 ml of a 10 mM solution, you will need 2.934 mg of **Nonivamide**.
- Weighing: Carefully weigh the calculated amount of solid **Nonivamide** onto weighing paper using a calibrated analytical balance.

- Dissolution: Transfer the weighed powder to an appropriate sterile microcentrifuge tube or vial. Add the calculated volume of high-purity, anhydrous DMSO (e.g., 1 ml for 2.934 mg) to the vial.
- Solubilization: Vortex the solution gently until all the solid **Nonivamide** has completely dissolved. The solution should be clear.
- Storage: Purge the headspace of the vial with an inert gas (e.g., argon or nitrogen) to prevent oxidation, cap it tightly, and wrap the cap with parafilm. Store the stock solution at -20°C.^[4]
- Working Dilutions: For experiments, thaw the stock solution and make further dilutions into your aqueous buffer or cell culture medium immediately before use.^[4] Ensure the final concentration of DMSO is low and consistent across all experimental conditions, including controls.

Visualizations



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